

Introduction: The Role of Isotopic Labeling in Precision Analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl-d5 2-Methylbutyrate

CAS No.: 1082581-95-0

Cat. No.: B592414

[Get Quote](#)

Ethyl-d5 2-Methylbutyrate (CAS: 1082581-95-0) is a stable isotope-labeled (SIL) form of the naturally occurring ester, Ethyl 2-Methylbutyrate.^[1] While its non-deuterated counterpart is a well-known flavoring and fragrance compound found in fruits like apples and strawberries^{[1][2][3]}, the scientific utility of **Ethyl-d5 2-Methylbutyrate** lies in its application as a high-fidelity internal standard for quantitative analysis. The replacement of five hydrogen atoms with their heavier, stable isotope, deuterium, on the ethyl moiety renders the molecule chemically identical to the analyte but mass-shiftable, making it distinguishable by mass spectrometry.^[4]

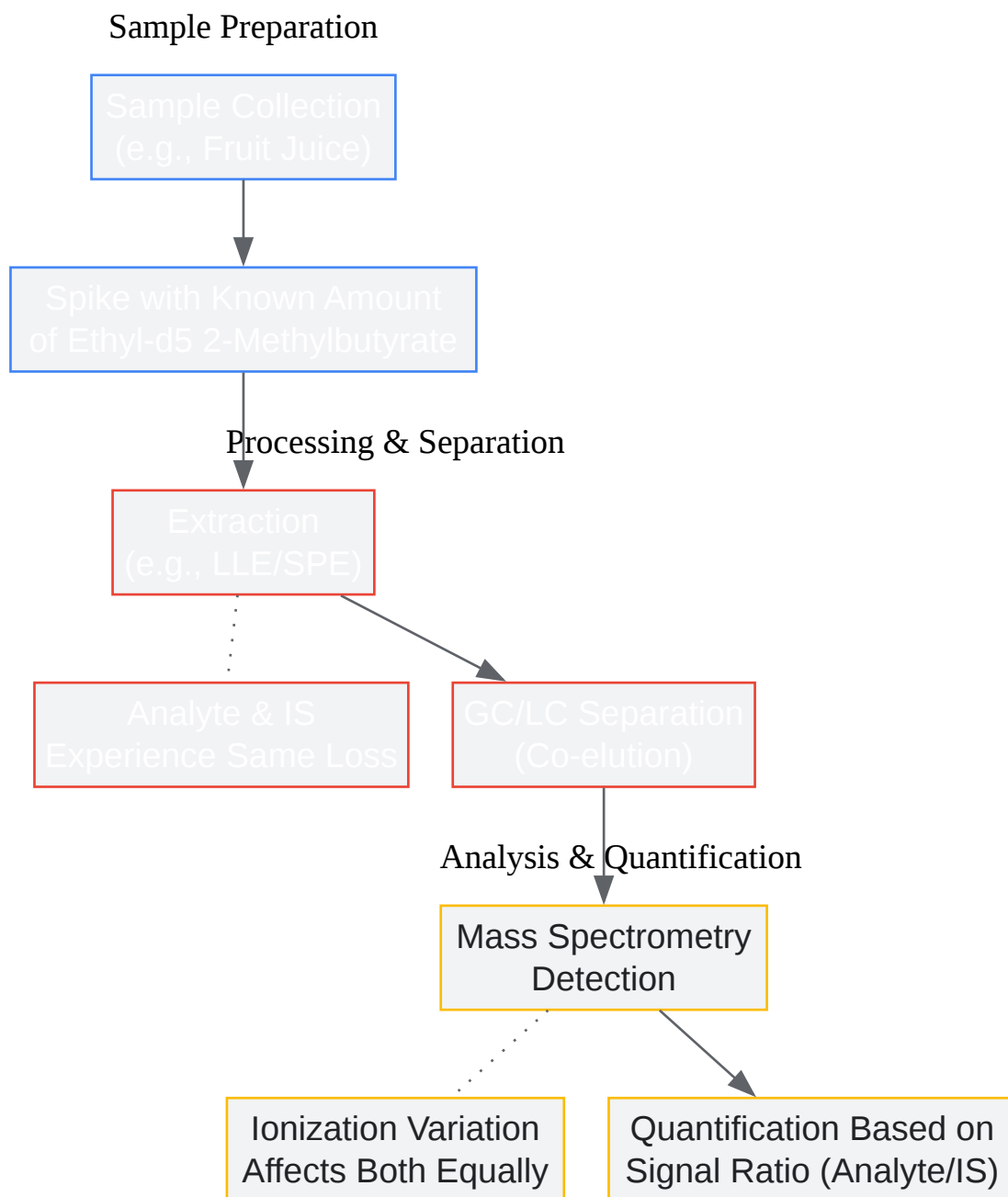
This guide provides a comprehensive technical overview of **Ethyl-d5 2-Methylbutyrate**, detailing its chemical structure, the rationale for its use in analytical chemistry, its synthesis and characterization, and a practical protocol for its application. It is intended for researchers, analytical scientists, and drug development professionals who require high accuracy and precision in quantitative mass spectrometry-based assays.

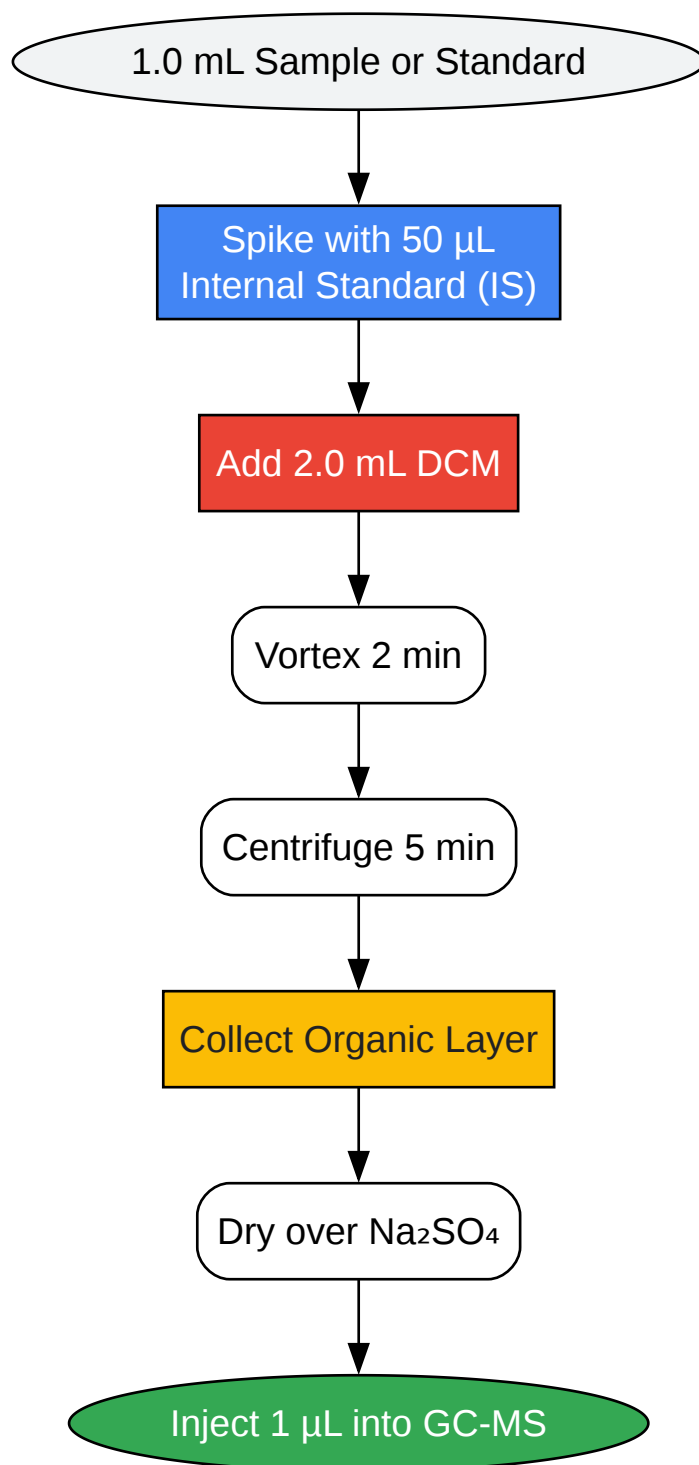
Part 1: Core Chemical Structure and Physicochemical Properties

Ethyl-d5 2-Methylbutyrate is structurally analogous to Ethyl 2-Methylbutyrate, with the defining feature being the isotopic labeling of the ethyl group.

- Molecular Formula: $C_7H_9D_5O_2$ [1][5]
- Molecular Weight: 135.22 g/mol [1][5]
- Synonyms: Ethyl-d5 2-methylbutanoate, 2-Methylbutanoic acid ethyl-1,1,2,2,2-d5 ester [1][5]

The deuterium labeling imparts a slight increase in molecular weight compared to the native compound ($C_7H_{14}O_2$, MW \approx 130.18 g/mol) but results in nearly identical physicochemical properties, which is the critical feature for its function as an internal standard. [2][4]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pharmaffiliates.com \[pharmaffiliates.com\]](https://pharmaffiliates.com)
- [2. Ethyl 2-methylbutyrate | 7452-79-1 \[chemicalbook.com\]](https://chemicalbook.com)
- [3. 2-甲基丁酸乙酯 99% | Sigma-Aldrich \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [4. benchchem.com \[benchchem.com\]](https://benchchem.com)
- [5. Pharma Impurity Supplier & Custom Synthesis in India | CRO Splendid Lab Pvt. Ltd. \[splendidlab.com\]](https://splendidlab.com)
- To cite this document: BenchChem. [Introduction: The Role of Isotopic Labeling in Precision Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b592414/docs#introduction-the-role-of-isotopic-labeling-in-precision-analysis\]](https://www.benchchem.com/product/b592414/docs#introduction-the-role-of-isotopic-labeling-in-precision-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check